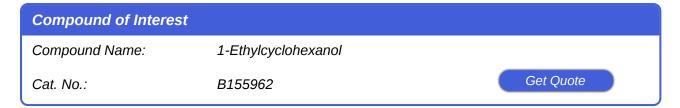


1-Ethylcyclohexanol CAS number and molecular weight

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An In-depth Technical Guide to 1-Ethylcyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Ethylcyclohexanol**, a tertiary alcohol with significant applications in organic synthesis and as an intermediate in the production of various chemicals. This document details its chemical and physical properties, provides established experimental protocols for its synthesis and purification, and outlines its primary applications, particularly as a precursor in medicinal chemistry.

Core Chemical Identity

1-Ethylcyclohexanol is a cyclic alcohol characterized by a hydroxyl group and an ethyl group attached to the same carbon atom of a cyclohexane ring.



Identifier	Value
CAS Number	1940-18-7[1][2]
Molecular Formula	C ₈ H ₁₆ O[1][2]
Molecular Weight	128.21 g/mol [3]
IUPAC Name	1-ethylcyclohexan-1-ol[3]
Synonyms	1-Ethyl-1-cyclohexanol, 1-Ethyl-1- hydroxycyclohexane[4]

Physicochemical Properties

A summary of the key physical and chemical properties of **1-Ethylcyclohexanol** is presented below. These properties are crucial for its handling, storage, and application in various chemical processes.

Property	Value	Source
Appearance	Colorless to light yellow liquid	[4]
Odor	Mild, sweet, characteristic odor	[2][4]
Boiling Point	Approximately 166-180 °C	[2]
Melting Point	Approximately -30 to 34.5 °C	[2][5]
Density	Approximately 0.919 - 0.9227 g/cm³	[6][5]
Flash Point	68.2 °C	[6][5]
Solubility	Moderately soluble in water; highly soluble in organic solvents like ethanol and diethyl ether.	[2]
Refractive Index	~1.4678 (at 18 °C)	[6]
Vapor Pressure	0.608 mmHg at 25 °C	[5]



Experimental Protocols

Detailed methodologies for the synthesis and purification of **1-Ethylcyclohexanol** are provided below. The most common and reliable method is the Grignard reaction.

Synthesis via Grignard Reaction

This protocol outlines the synthesis of **1-Ethylcyclohexanol** from cyclohexanone and an ethyl Grignard reagent.

Objective: To synthesize **1-Ethylcyclohexanol** through the nucleophilic addition of an ethyl group to the carbonyl carbon of cyclohexanone.

Materials:

- Magnesium turnings
- · Ethyl bromide
- Anhydrous diethyl ether (or THF)
- Cyclohexanone
- Dilute sulfuric acid or hydrochloric acid for workup
- Saturated ammonium chloride solution
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- Preparation of the Grignard Reagent (Ethylmagnesium Bromide):
 - All glassware must be oven-dried to be free of moisture.
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings.
 - Add a small amount of anhydrous diethyl ether to cover the magnesium.



- Dissolve ethyl bromide in anhydrous diethyl ether and add it to the dropping funnel.
- Add a small portion of the ethyl bromide solution to the magnesium. The reaction should initiate, indicated by bubbling and a cloudy appearance. If the reaction does not start, gentle warming may be applied.
- Once the reaction has started, add the remaining ethyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete reaction of the magnesium. The resulting solution is the Grignard reagent.[1]
- Reaction with Cyclohexanone:
 - Dissolve cyclohexanone in anhydrous diethyl ether in a separate flask.
 - o Cool the Grignard reagent in an ice bath.
 - Add the cyclohexanone solution dropwise to the cooled Grignard reagent with constant stirring.[1]
 - After the addition is complete, allow the reaction mixture to stir at room temperature for at least one hour.
- Acidic Workup and Extraction:
 - Pour the reaction mixture slowly into a beaker containing ice and a dilute acid (e.g., H₂SO₄ or HCl) to protonate the alkoxide intermediate.[1]
 - Transfer the mixture to a separatory funnel. The layers should be separated.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with a saturated solution of sodium bicarbonate, followed by brine.
- Drying and Solvent Removal:



- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Remove the diethyl ether using a rotary evaporator.

Purification

The crude **1-Ethylcyclohexanol** obtained can be purified using the following method.

Objective: To obtain high-purity **1-Ethylcyclohexanol**.

Method: Fractional Distillation

- The crude product is purified by fractional distillation under reduced pressure to prevent decomposition.
- Collect the fraction that boils at the appropriate temperature for **1-Ethylcyclohexanol**.

Alternative Method: Column Chromatography

- For smaller scales or higher purity, column chromatography can be employed.
- A silica gel column is typically used with an eluent system such as a mixture of hexane and ethyl acetate.

Spectroscopic Data

Characterization of **1-Ethylcyclohexanol** is typically performed using various spectroscopic methods.



Spectroscopy Type	Key Features
¹H NMR	Displays characteristic signals for the ethyl group protons and the protons of the cyclohexyl ring.[7]
¹³ C NMR	Shows distinct peaks for the different carbon atoms in the ethyl and cyclohexyl moieties.
IR Spectroscopy	A broad absorption band in the region of 3200-3600 cm ⁻¹ is characteristic of the O-H stretching of the hydroxyl group.
Mass Spectrometry (GC-MS)	Used to confirm the molecular weight and fragmentation pattern of the compound.[7]

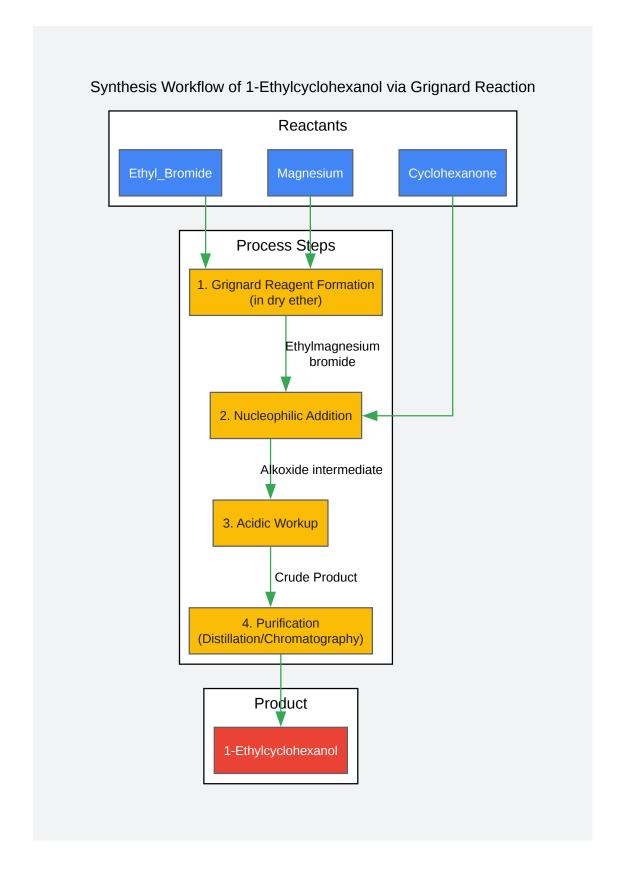
Applications in Research and Development

1-Ethylcyclohexanol serves as a valuable intermediate in organic synthesis.[7] Its primary utility in drug development is as a precursor for more complex molecules with potential biological activities.[7] It can undergo various reactions, such as oxidation to form ethylcyclohexanone or dehydration to yield alkenes, making it a versatile building block in the synthesis of novel chemical entities.[7] Additionally, its derivatives are explored in the fragrance and flavor industry.[8]

Visualized Workflows and Reactions

The following diagrams illustrate the synthesis workflow and key chemical reactions of **1-Ethylcyclohexanol**.

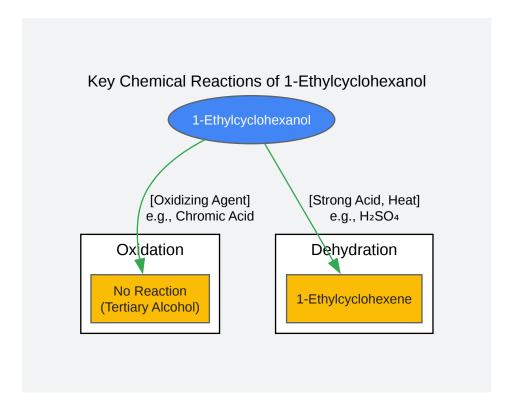




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Caption: A flowchart illustrating the synthesis of **1-Ethylcyclohexanol**.





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Caption: Common chemical transformations of **1-Ethylcyclohexanol**.

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